

# Personal protective equipment for handling 2-(Butylamino)ethanol

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## Compound of Interest

Compound Name: 2-(Butylamino)ethanol

Cat. No.: B091342

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## Essential Safety and Handling Guide for 2-(Butylamino)ethanol

This guide provides immediate, essential safety and logistical information for handling 2-(Butylamino)ethanol in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

## Physicochemical and Toxicological Data

Understanding the properties of 2-(Butylamino)ethanol is crucial for safe handling. The following tables summarize key quantitative data.

Table 1: Physical and Chemical Properties[1]

Property	Value
Appearance	Colorless liquid
Odor	Amine-like
pH	11.9 (at 100 g/l, 20 °C)
Melting Point	-2.5 °C
Boiling Point	198 - 200 °C
Flash Point	85 °C
Upper Explosion Limit	8.6 %(V)
Lower Explosion Limit	1.5 %(V)
Vapor Pressure	0.14 hPa at 20 °C
Relative Density	0.891 g/cm <sup>3</sup> at 25 °C
Water Solubility	approx. 1,000 g/l at 20 °C

Table 2: Toxicological Data[1]

Test	Result
Acute Toxicity (Oral, Rat)	LD50: 892 - 1,310 mg/kg
Skin Corrosion/Irritation (Rabbit)	Causes severe skin burns
Serious Eye Damage/Irritation (Rabbit)	Corrosive

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.[2][3]  
[4]

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.[2] Use equipment approved under government standards such as NIOSH (US) or EN 166 (EU).[2]

- Skin Protection:
  - Gloves: Chemically resistant gloves such as neoprene, nitrile rubber, or viton are recommended.[5] Regularly inspect gloves for any signs of degradation and replace them frequently.
  - Protective Clothing: Wear a chemically resistant apron, lab coat, or coveralls to prevent skin contact.[5] Contaminated clothing should be removed immediately and laundered before reuse.[5]
  - Footwear: Closed-toe shoes are required. For larger quantities or in case of potential spills, chemically resistant boots are advised.
- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of inhaling vapors or mists, use a NIOSH-approved respirator with an organic vapor cartridge.[5] For emergency situations or unknown concentrations, a self-contained breathing apparatus (SCBA) should be used.[5][6]

## Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety.

### Handling and Storage

- Ventilation: Always handle **2-(Butylamino)ethanol** in a well-ventilated area, preferably in a chemical fume hood.[1]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[1][2][4] This substance is a combustible liquid.[2][4]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[1][2] Opened containers must be carefully resealed and kept upright to prevent leakage.[1]

### Spill Management

In the event of a spill, follow these steps:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.

- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material like sand, earth, or vermiculite to contain the spill. Do not use combustible materials.
- Collect: Carefully collect the absorbed material into a suitable, labeled container for disposal.
- Decontaminate: Clean the spill area thoroughly with soap and water.

## Disposal

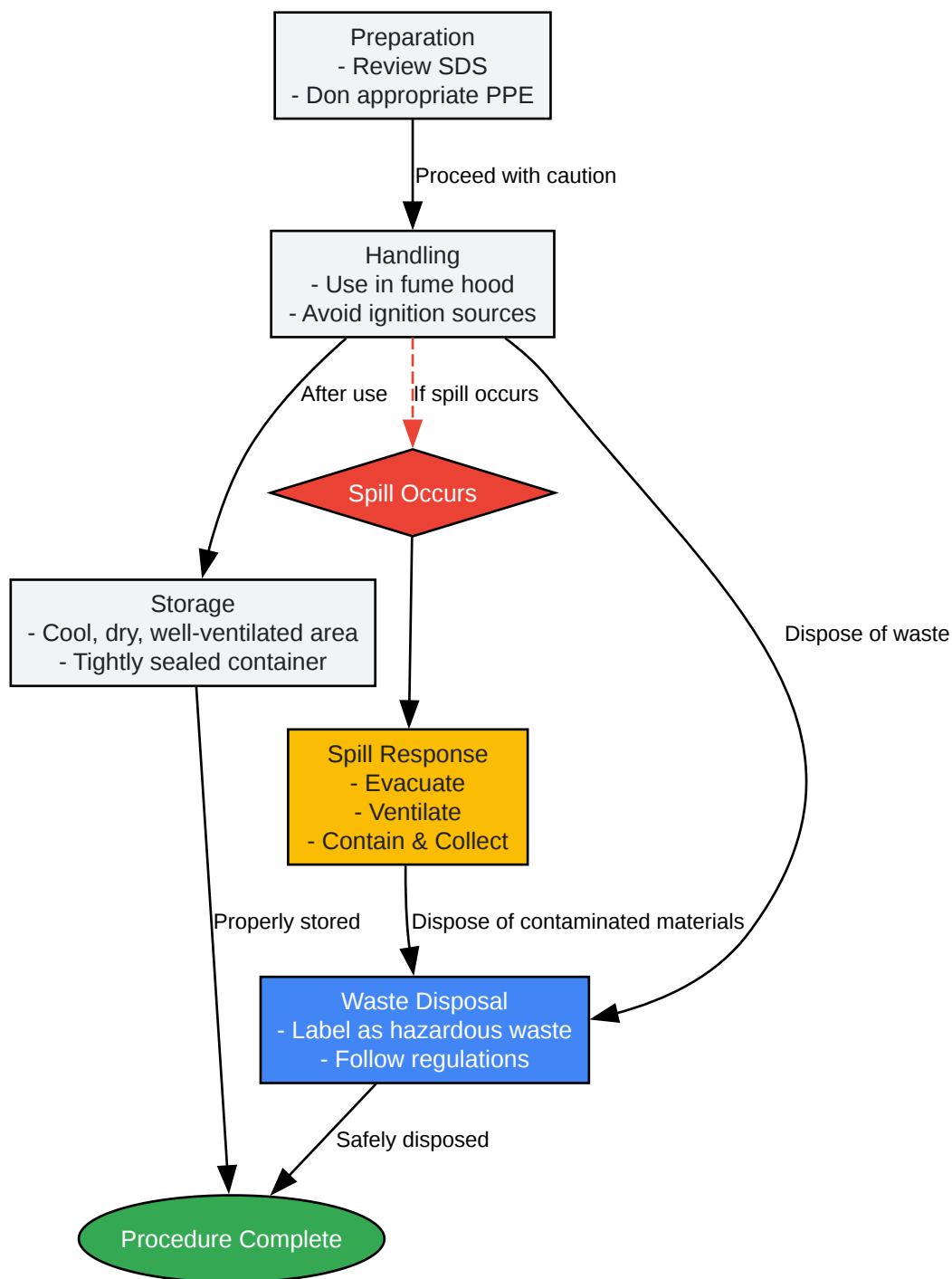
All waste, including contaminated absorbent materials, must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.<sup>[2][7]</sup> Do not mix with other waste.<sup>[2]</sup> Leave the chemical in its original container if possible.<sup>[2]</sup>

## Emergency Procedures: First Aid

Immediate action is critical in case of exposure.

- Inhalation: Move the person to fresh air.<sup>[1][6]</sup> If breathing is difficult or has stopped, provide artificial respiration.<sup>[1][8]</sup> Seek immediate medical attention.<sup>[1][2][3][4][6]</sup>
- Skin Contact: Immediately remove all contaminated clothing.<sup>[1][3][6]</sup> Flush the affected skin with plenty of soap and water for at least 15 minutes.<sup>[1][5][6][8]</sup> Seek immediate medical attention.<sup>[1][2][3][6]</sup>
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.<sup>[1][5][6][8]</sup> Remove contact lenses if present and easy to do so.<sup>[1][2][3]</sup> Seek immediate medical attention.<sup>[1][2][3][4][6]</sup>
- Ingestion: Do NOT induce vomiting.<sup>[1][2][3][6]</sup> Rinse the mouth with water.<sup>[1][6]</sup> Never give anything by mouth to an unconscious person.<sup>[1][6]</sup> Seek immediate medical attention.<sup>[1][2][3][4][6]</sup>

## Workflow for Handling and Disposal of 2-(Butylamino)ethanol



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## References

- 1. 2-(Butylamino)ethanol - Safety Data Sheet [chemicalbook.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. 2-(Butylamino)ethanol, 25ML | Labscoop [labscoop.com]
- 5. drydene.com [drydene.com]
- 6. solventsandpetroleum.com [solventsandpetroleum.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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